

# Molecular structure and formula of Dicoco dimethyl ammonium chloride.

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## Compound of Interest

Compound Name: *Dicoco dimethyl ammonium chloride*

Cat. No.: B13385482

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## An In-Depth Technical Guide to Dicoco Dimethyl Ammonium Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, and applications of **Dicoco dimethyl ammonium chloride**. It is intended to be a valuable resource for professionals in research, science, and drug development who are interested in the use of this cationic surfactant.

## Molecular Structure and Chemical Formula

**Dicoco dimethyl ammonium chloride** is a quaternary ammonium salt. Its structure is characterized by a central positively charged nitrogen atom covalently bonded to two methyl groups and two long alkyl chains derived from coconut oil. The "dicoco" designation indicates that the alkyl groups are a mixture of varying chain lengths, primarily consisting of C12 (lauryl) and C14 (myristyl) chains, with smaller amounts of C8, C10, C16, and C18 chains. This inherent variability in the alkyl chain lengths means that **Dicoco dimethyl ammonium chloride** is not a single chemical entity but rather a mixture of homologous compounds.

The positive charge of the quaternary nitrogen is balanced by a chloride anion ( $\text{Cl}^-$ ).

A representative, though not exact, molecular formula for a common component of the mixture (dodecyl dimethyl ammonium chloride) is  $C_{26}H_{56}NCl$ , with a corresponding molecular weight of approximately 418.19 g/mol. However, the average molecular weight of the commercial product will vary depending on the specific fatty acid distribution of the coconut oil source.

Synonyms: Dicocodimonium chloride, Quaternium-34, Quaternary ammonium compounds, dicoco alkyl dimethyl chlorides.<sup>[1]</sup> CAS Number: 61789-77-3<sup>[1]</sup>

## Physicochemical Properties

Due to its nature as a mixture, precise physical constants such as melting and boiling points are not typically reported for **Dicoco dimethyl ammonium chloride**. The substance is generally available as a colorless to pale yellow liquid or paste.<sup>[2]</sup>

Property	Value
Appearance	Colorless to yellow liquid or paste
Solubility	Slightly soluble in water, soluble in ethanol
Stability	Stable under normal conditions

## Applications in Research and Drug Development

**Dicoco dimethyl ammonium chloride** is a versatile cationic surfactant with a range of applications relevant to the pharmaceutical and research sectors.

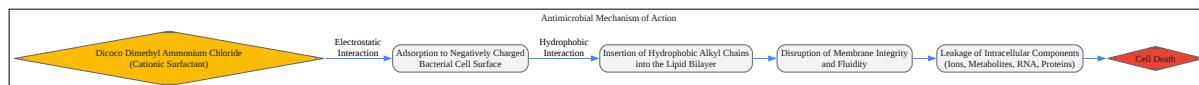
- **Antimicrobial Agent:** As a quaternary ammonium compound, it exhibits broad-spectrum antimicrobial activity against bacteria, fungi, and viruses. This property makes it useful as a disinfectant and preservative in various formulations.<sup>[1]</sup>
- **Pharmaceutical Excipient:** It can be used in topical and ophthalmic preparations as a preservative. Its surfactant properties also make it a suitable emulsifying agent and solubilizer for poorly water-soluble drug substances. Cationic surfactants are known to interact with biological membranes, which can influence drug absorption.
- **Gene Delivery Research:** Cationic lipids and surfactants are widely investigated as non-viral vectors for gene delivery. The positive charge of the quaternary ammonium group allows for

the complexation with negatively charged nucleic acids (DNA and RNA), facilitating their entry into cells.

## Mechanism of Antimicrobial Action

The primary mechanism of antimicrobial action for **Dicoco dimethyl ammonium chloride**, like other quaternary ammonium compounds, involves the disruption of microbial cell membranes.

The workflow for this mechanism can be visualized as follows:



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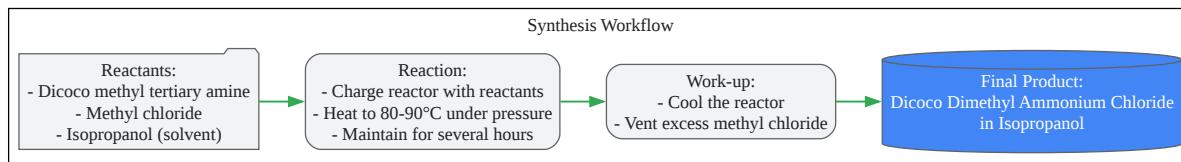
Antimicrobial mechanism workflow.

The positively charged headgroup of the surfactant is attracted to the negatively charged components of the bacterial cell wall and membrane. The long, hydrophobic alkyl chains then penetrate and intercalate into the lipid bilayer. This disrupts the ordered structure of the membrane, leading to increased permeability and the leakage of essential intracellular components, ultimately resulting in cell death.

## Experimental Protocols

### Representative Synthesis of Dialkyldimethylammonium Chloride

This protocol is a general representation of the synthesis of dialkyldimethylammonium chlorides via the quaternization of a tertiary amine.



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General synthesis workflow.

Materials:

- Dicoco methyl tertiary amine
- Methyl chloride
- Isopropanol (solvent)
- Pressure reactor equipped with a stirrer, heating mantle, and pressure gauge

Procedure:

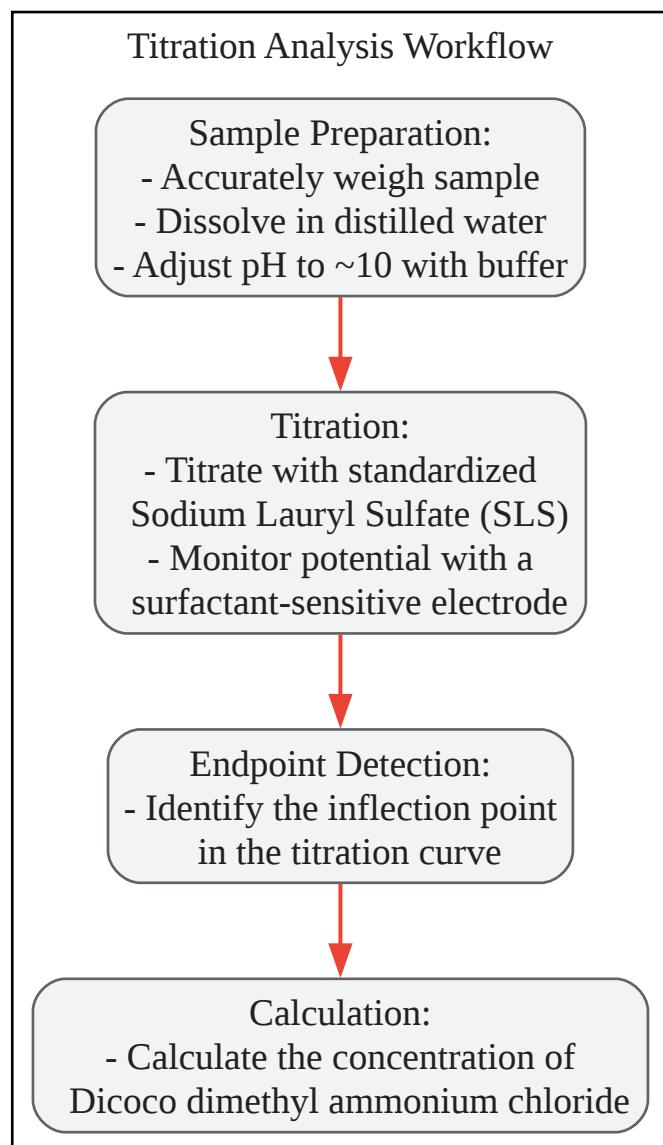
- The pressure reactor is charged with dicoco methyl tertiary amine and isopropanol.
- The reactor is sealed and purged with nitrogen.
- A molar excess of methyl chloride is introduced into the reactor.
- The mixture is heated to 80-90°C with constant stirring. The pressure will increase due to the vapor pressure of the solvent and methyl chloride.
- The reaction is maintained at this temperature and pressure for several hours until the reaction is complete (as determined by titration of the remaining tertiary amine).

- The reactor is then cooled to room temperature, and any unreacted methyl chloride is carefully vented.
- The resulting solution of **Dicoco dimethyl ammonium chloride** in isopropanol is collected.

Purification: For many applications, the product is used as a solution in the reaction solvent. Further purification, if required, can be achieved by techniques such as recrystallization (if the product is a solid at a certain concentration) or by removing the solvent under reduced pressure.

## Analysis by Potentiometric Titration

The concentration of **Dicoco dimethyl ammonium chloride** in a sample can be determined by potentiometric titration with a standardized anionic surfactant solution.



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Titration analysis workflow.

Materials:

- **Dicoco dimethyl ammonium chloride** sample
- Standardized 0.004 M Sodium Lauryl Sulfate (SLS) solution
- Borate buffer (pH 10)

- Automatic titrator with a surfactant-sensitive electrode
- Glass beakers and magnetic stirrer

**Procedure:**

- An appropriate amount of the **Dicoco dimethyl ammonium chloride** sample is accurately weighed into a glass beaker.
- The sample is dissolved in a suitable volume of distilled water (e.g., 50 mL).
- 10 mL of the pH 10 borate buffer is added to the sample solution.
- The solution is stirred, and the surfactant-sensitive electrode is immersed in the solution.
- The sample is titrated with the standardized SLS solution. The titrator records the potential (in mV) as a function of the volume of titrant added.
- The endpoint of the titration is determined from the inflection point of the titration curve.
- The concentration of the **Dicoco dimethyl ammonium chloride** is calculated based on the volume of SLS solution used to reach the endpoint, the concentration of the SLS solution, and the initial sample weight.

## Safety and Handling

**Dicoco dimethyl ammonium chloride** is a corrosive and irritating substance. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this material. Work should be conducted in a well-ventilated area. In case of contact with skin or eyes, flush immediately with copious amounts of water. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the manufacturer.

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## References

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